

# A Comparative Analysis of 8-Prenylchrysin and 6-Prenylchrysin: Potent Bioactive Flavonoids

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## Compound of Interest

Compound Name: 8-Prenylchrysin

Cat. No.: B15573101

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In the landscape of oncological and pharmacological research, the exploration of natural compounds continues to unveil promising therapeutic agents. Among these, prenylated flavonoids have garnered significant attention for their enhanced biological activities. This guide provides a detailed comparative study of two constitutional isomers: **8-prenylchrysin** and 6-prenylchrysin. Both derived from chrysin, the distinct positioning of the prenyl group on the flavonoid backbone dramatically influences their mechanisms of action and therapeutic potential, offering researchers and drug development professionals a critical overview of their respective strengths.

## I. Physicochemical Properties

Both **8-prenylchrysin** and 6-prenylchrysin share the same molecular formula and weight but differ in the substitution pattern of the prenyl group on the A ring of the chrysin scaffold. This structural nuance is the primary determinant of their differential biological activities.

Property	8-Prenylchrysin	6-Prenylchrysin
IUPAC Name	5,7-dihydroxy-8-(3-methylbut-2-enyl)-2-phenylchromen-4-one[1]	5,7-dihydroxy-6-(3-methylbut-2-enyl)-2-phenylchromen-4-one[2]
Molecular Formula	C20H18O4[1]	C20H18O4[2]
Molecular Weight	322.4 g/mol [1]	322.4 g/mol [2]
CAS Number	34125-75-2[1]	50678-91-6[2]

## II. Comparative Biological Activity and Efficacy

The primary divergence in the bioactivity of these two isomers lies in their principal mechanisms of action. **8-Prenylchrysin** exhibits a broader spectrum of anticancer and anti-inflammatory effects, while 6-prenylchrysin has emerged as a highly potent and specific inhibitor of the multidrug resistance protein ABCG2.

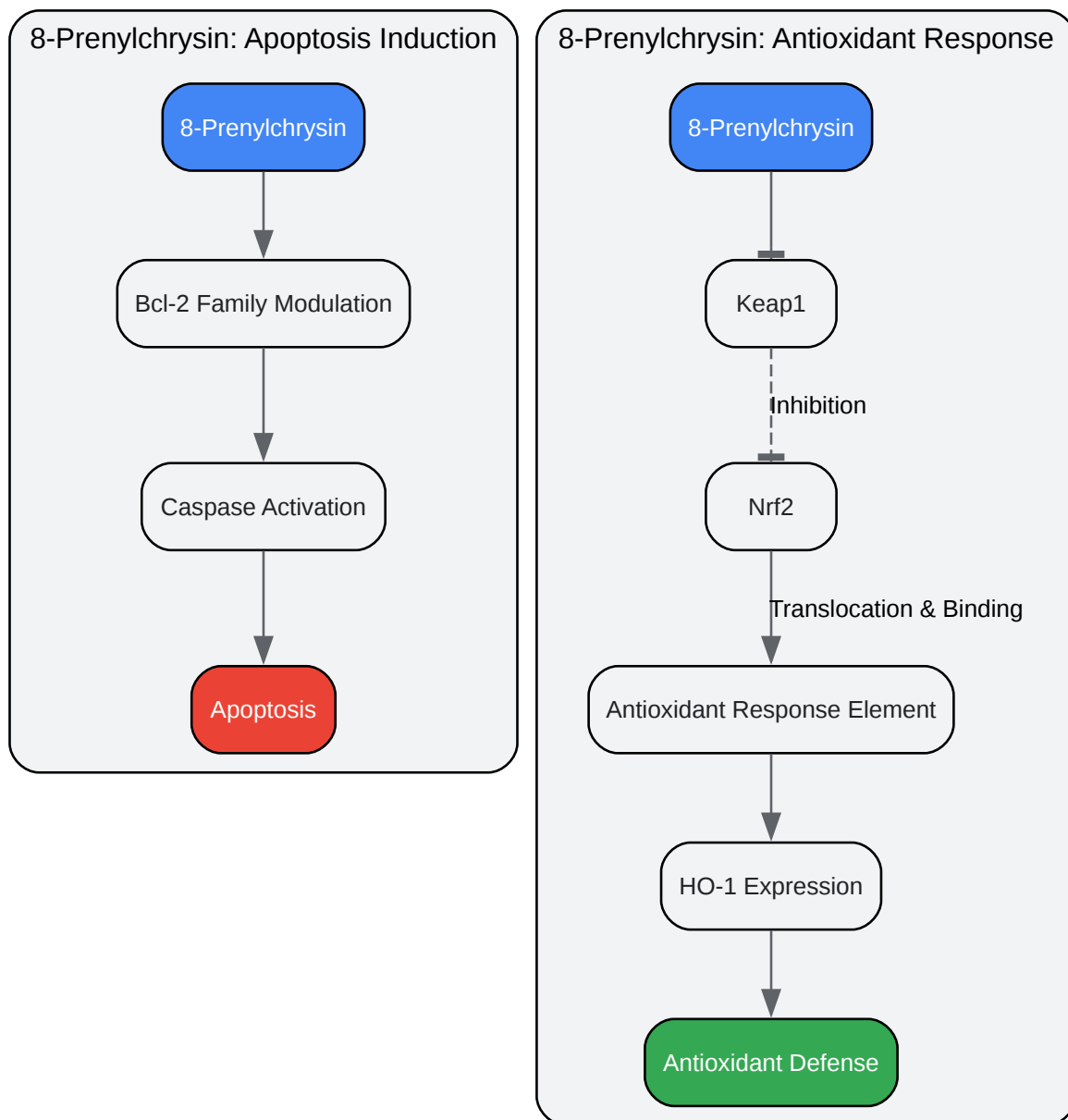
### Table 1: Comparative Anticancer and Related Activities

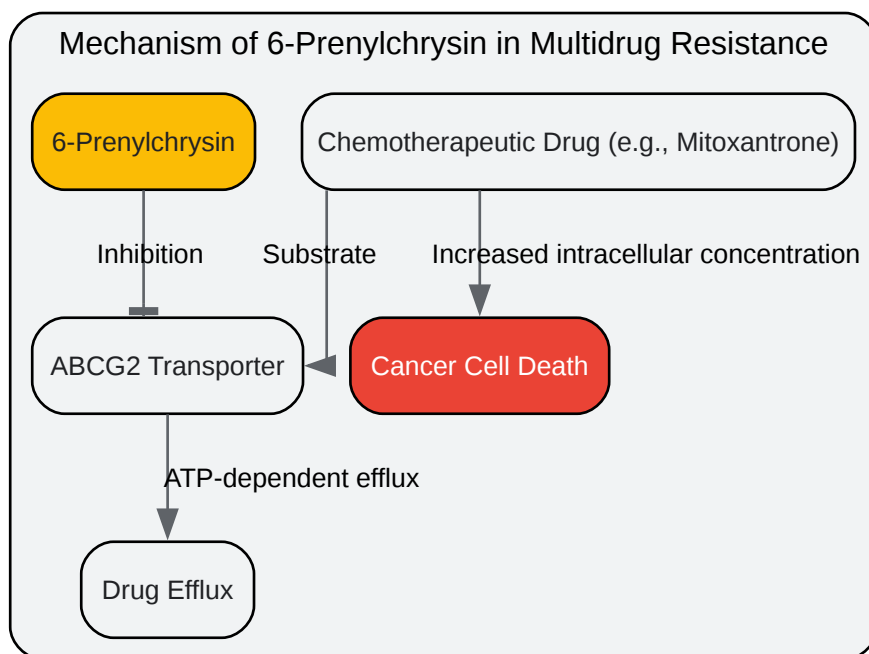
Parameter	8-Prenylchrysin	6-Prenylchrysin
Primary Anticancer Mechanism	Induction of apoptosis via caspase activation and modulation of Bcl-2 family proteins in MCF-7 breast cancer cells.[1][3] Inhibition of estrogen receptor-alpha mediated cell growth.[1]	Potent and specific inhibition of Breast Cancer Resistance Protein (ABCG2), reversing multidrug resistance.[4][5]
IC50 (ABCG2 Inhibition)	Not reported as a primary activity.	0.3 $\mu$ M[4][5]
IC50 (COX-2 Inhibition)	6.76 $\mu$ M[6]	Not reported.
Other Notable Activities	Anti-inflammatory, antioxidant, and estrogen-like effects as a selective estrogen receptor modulator (SERM).[1][3] Modulates the Keap1/Nrf2/HO-1 antioxidant pathway.[7]	Low intrinsic cytotoxicity and not a substrate for ABCG2 transport.[4][5]

### III. Mechanistic Insights and Signaling Pathways

#### 8-Prenylchrysin: Multifaceted Anticancer and Anti-inflammatory Action

**8-Prenylchrysin** exerts its therapeutic effects through multiple signaling pathways. Its anticancer activity in breast cancer is notably driven by the induction of apoptosis. Furthermore, its anti-inflammatory and antioxidant properties are linked to the modulation of the Keap1/Nrf2/HO-1 pathway, a critical regulator of cellular defense against oxidative stress.





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